

Studying Enzyme Kinetics with DL-O-Phosphoserine: Application Notes and Protocols

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Compound of Interest

Compound Name: *dl*-O-Phosphoserine

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Introduction

DL-O-Phosphoserine is a racemic mixture of the D- and L-isomers of O-phosphoserine, a key intermediate in various metabolic and signaling pathways. The L-isostere, L-O-phosphoserine, is a crucial component of the L-serine biosynthesis pathway, serving as the direct substrate for phosphoserine phosphatase (PSP). Additionally, L-O-phosphoserine has been identified as a competitive inhibitor of serine racemase, an enzyme responsible for the synthesis of D-serine, a neuromodulator. The D-isomer, D-O-phosphoserine, can also be a substrate for phosphoserine phosphatase. A thorough understanding of the enzymatic kinetics involving **DL-O-phosphoserine** is therefore critical for researchers in various fields, including neuroscience, oncology, and drug discovery, to elucidate enzyme mechanisms, identify potential therapeutic targets, and develop novel inhibitors.

These application notes provide detailed protocols for studying the kinetics of enzymes that interact with **DL-O-Phosphoserine**, focusing on phosphoserine phosphatase and the inhibitory effects on serine racemase.

Data Presentation: Quantitative Kinetic Parameters

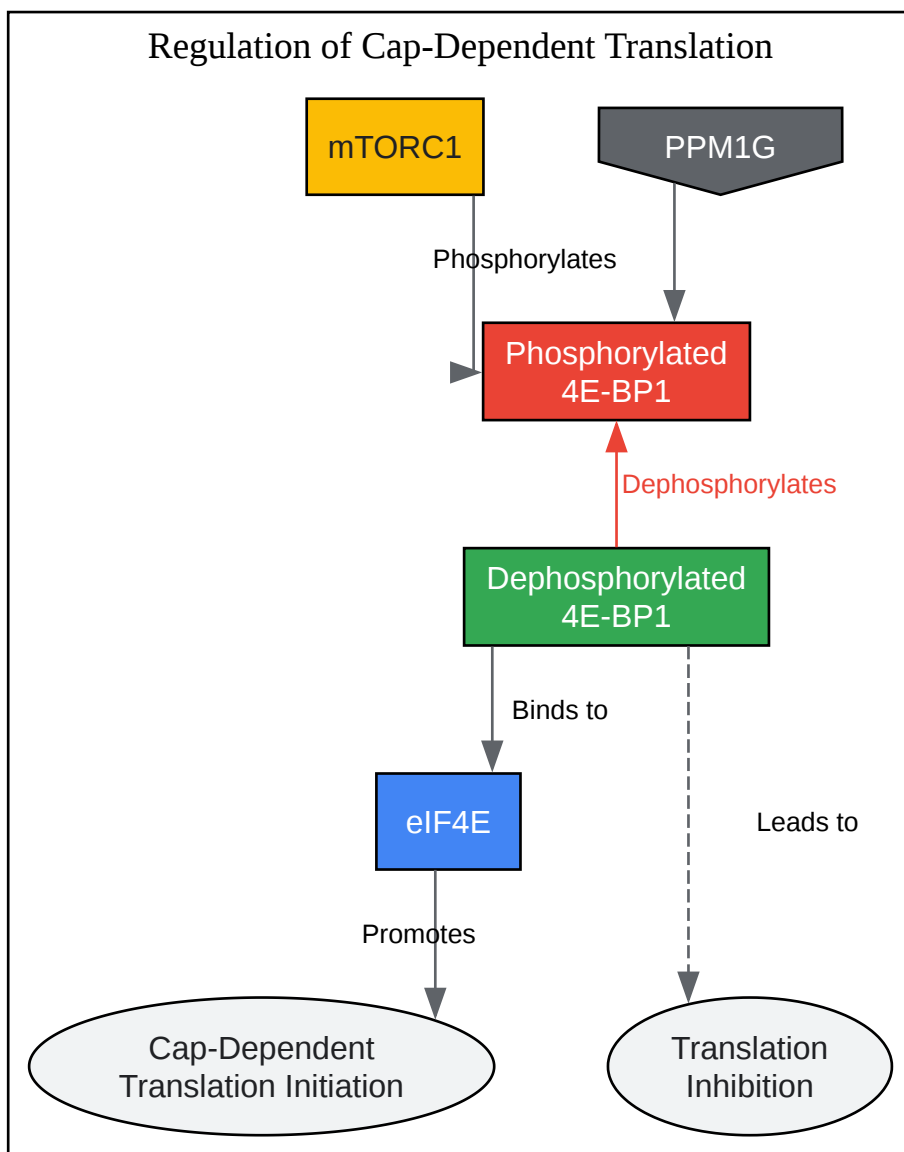
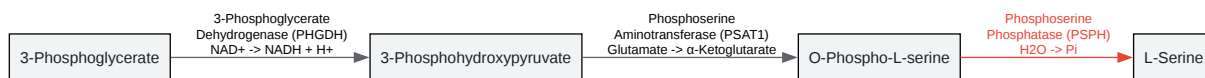
The following table summarizes the kinetic parameters for human phosphoserine phosphatase (PSP) with L-O-phosphoserine as a substrate, as determined by different assay methods.

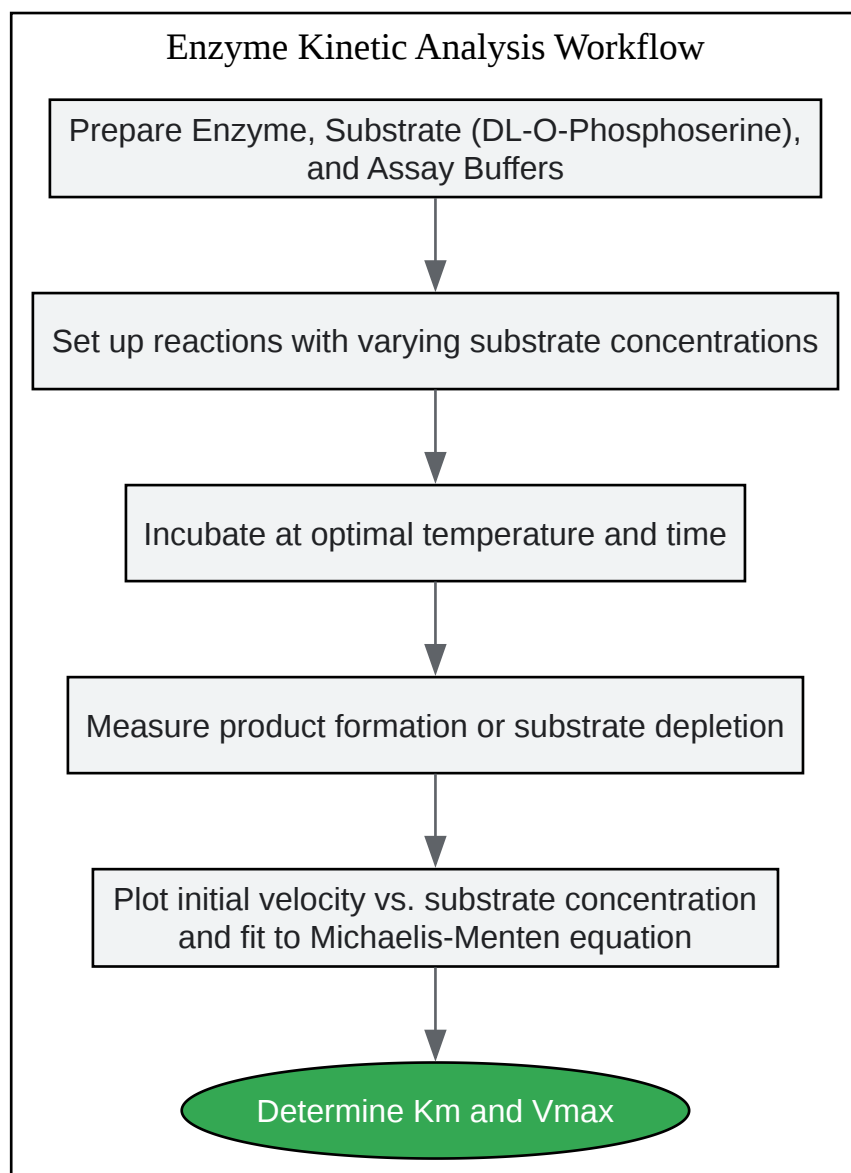
Enzyme	Substrate	Assay Method	Km (μM)	kcat (s ⁻¹)	Reference
Human Phosphoserine Phosphatase (PSP)	L-O-Phosphoserine	Malachite Green Assay	45 ± 5	11.8 ± 0.4	[1]
Human Phosphoserine Phosphatase (PSP)	L-O-Phosphoserine	PNP-Coupled Assay	53 ± 10	12.1 ± 0.8	[1]
Human Phosphoserine Phosphatase (PSP)	L-O-Phosphoserine	SAT-Coupled Assay	49 ± 3	12.4 ± 0.3	[1]

Signaling and Metabolic Pathways

L-Serine Biosynthesis Pathway

The synthesis of L-serine from the glycolytic intermediate 3-phosphoglycerate involves three enzymatic steps. O-Phosphoserine is a key intermediate in this pathway, and its dephosphorylation is catalyzed by phosphoserine phosphatase.





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References

- 1. A Novel Assay for Phosphoserine Phosphatase Exploiting Serine Acetyltransferase as the Coupling Enzyme [mdpi.com]
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